

# Application Notes and Protocols for the Quantification of Tallow Amine

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## Compound of Interest

Compound Name: Tallow amine

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## Introduction

**Tallow amine** and its derivatives, such as polyethoxylated **tallow amines** (POEA), are widely utilized as surfactants and emulsifiers in various industrial and agricultural formulations. Due to their prevalence and potential environmental and biological impact, accurate quantification is crucial. This document provides detailed application notes and protocols for the primary analytical techniques employed for the quantification of **tallow amine** and its derivatives. The methods covered include chromatography, spectroscopy, and titration, each offering distinct advantages in terms of sensitivity, selectivity, and sample throughput.

## Analytical Techniques Overview

The quantification of **tallow amines**, which are often complex mixtures of homologues, presents analytical challenges. The choice of technique depends on the specific matrix, the required sensitivity, and the nature of the **tallow amine** derivative.

- **Liquid Chromatography-Mass Spectrometry (LC-MS/MS):** This is a powerful and widely used technique for the sensitive and selective quantification of polyethoxylated **tallow amines** (POEA) in various matrices. It allows for the separation and detection of individual POEA homologues.

- Gas Chromatography (GC): GC, particularly when coupled with a Flame Ionization Detector (FID) or Mass Spectrometry (MS), is suitable for the analysis of volatile or semi-volatile primary alkyl amines. Derivatization is often necessary to improve the chromatographic properties of the amines.
- Nuclear Magnetic Resonance (NMR) Spectroscopy:  $^1\text{H}$  NMR spectroscopy can be utilized for the characterization and quantification of the overall composition of tallow and to detect adulteration, providing a broader understanding of the sample matrix.
- Titration: Potentiometric titration is a classic and robust method for determining the total amine value of a sample, providing a measure of the overall amine content.

## Experimental Protocols

### Quantification of Polyethoxylated Tallow Amine (POEA) by LC-MS/MS

This protocol is adapted from methods developed for the analysis of POEA in environmental and biological samples.[\[1\]](#)[\[2\]](#)[\[3\]](#)

#### a. Sample Preparation (QuEChERS Method for Solid Matrices, e.g., Citrus)[\[1\]](#)

- Homogenize 10 g of the sample with 10 mL of acetonitrile.
- Add the QuEChERS salt packet (e.g., containing magnesium sulfate, sodium chloride, sodium citrate) and shake vigorously for 1 minute.
- Centrifuge at  $\geq 5000$  rpm for 10 minutes.
- Take a 1 mL aliquot of the supernatant (acetonitrile extract).
- Add dispersive solid-phase extraction (d-SPE) sorbent (e.g., 50 mg PSA and 5 mg GCB for citrus samples) and vortex for 1 minute.[\[1\]](#)
- Centrifuge at  $\geq 10000$  rpm for 5 minutes.
- Filter the supernatant through a  $0.22\ \mu\text{m}$  filter before LC-MS/MS analysis.

b. Sample Preparation (Protein Precipitation for Biological Fluids, e.g., Human Plasma)[2][4][5]

- To 20  $\mu$ L of plasma, add 80  $\mu$ L of methanol (a 4:1 ratio of methanol to plasma).[2][3][4][5]
- Vortex for 30 seconds to precipitate proteins.
- Centrifuge at high speed (e.g., 14,000 rpm) for 10 minutes.
- Collect the supernatant for LC-MS/MS analysis.

c. Instrumental Conditions

- Chromatographic System: Ultra-High Performance Liquid Chromatography (UHPLC) system.
- Column: A Hydrophilic Interaction Chromatography (HILIC) column (e.g., Waters ACQUITY UPLC® BEH HILIC, 2.1  $\times$  100 mm, 1.7  $\mu$ m) is effective for separating polar POEA homologues.[1][6] Alternatively, a C18 column (e.g., Kinetex EVO C18) can be used.[2][5]
- Mobile Phase A: Water with 10 mM ammonium formate or 0.1% formic acid.[1][2][5]
- Mobile Phase B: Acetonitrile or acetonitrile with 0.1% formic acid.[1][2][5]
- Flow Rate: 0.30 mL/min.[1][6]
- Injection Volume: 5  $\mu$ L.[1][6]
- Column Temperature: 25°C.[1][6]
- Gradient Elution (HILIC): An example gradient starts with a high percentage of organic phase (e.g., 92% B), which is then decreased to elute the polar analytes.[1]
- Mass Spectrometer: A triple quadrupole mass spectrometer operating in positive electrospray ionization (ESI+) mode.
- Detection: Multiple Reaction Monitoring (MRM) is used for quantification of specific homologues.[2][3]

d. Data Analysis

Quantification is achieved by constructing a calibration curve using standards of known concentrations. Matrix-matched standards are recommended to compensate for matrix effects.  
[\[1\]](#)

## Quantification of Primary Alkyl Amines by Gas Chromatography (GC)

This protocol is based on the analysis of long-chain primary alkyl amines after derivatization.[\[7\]](#)

### a. Derivatization

- Dissolve a known amount of the **tallow amine** sample in a suitable solvent (e.g., tetrahydrofuran).
- Add an excess of a derivatizing agent, such as trifluoroacetic anhydride (TFAA), to convert the primary amines into their corresponding trifluoroacetylated derivatives.[\[7\]](#)
- Heat the mixture if necessary to ensure complete reaction.
- Allow the reaction mixture to cool to room temperature.

### b. Instrumental Conditions

- Gas Chromatograph: A GC system equipped with a Flame Ionization Detector (FID) or a Mass Spectrometer (MS).
- Column: A mid-polarity capillary column, such as a DB-17ms (60 m × 0.25 mm i.d., 0.25 µm film thickness), is suitable for separating the derivatized amines.[\[7\]](#)
- Injector: Split/splitless injector at a high temperature (e.g., 290°C).[\[7\]](#)
- Carrier Gas: Helium.
- Oven Temperature Program: A temperature program is used to separate the different chain-length amines, for example, starting at 150°C and ramping up to 280°C.[\[7\]](#)
- Detector: FID at a high temperature (e.g., 320°C) or MS for identification and quantification.  
[\[7\]](#)

### c. Data Analysis

Quantification is performed using an internal or external standard method. The peak areas of the derivatized amines are proportional to their concentration.

## Determination of Total Amine Value by Potentiometric Titration

This protocol provides a method for determining the total amine content.<sup>[8]</sup><sup>[9]</sup>

### a. Reagents

- Solvent: Glacial acetic acid.<sup>[8]</sup>
- Titrant: 0.1 mol/L Perchloric acid (HClO<sub>4</sub>) in glacial acetic acid.<sup>[8]</sup>

### b. Procedure

- Accurately weigh a suitable amount of the **tallow amine** sample into a titration beaker. The sample size depends on the expected amine number.<sup>[8]</sup>
- Dissolve the sample in an appropriate volume of glacial acetic acid (e.g., 60 mL).<sup>[8]</sup>
- Immerse a pH electrode and the titrant delivery tube into the solution.
- Titrate the solution with the 0.1 mol/L perchloric acid solution.
- Record the volume of titrant added versus the measured potential (mV) or pH.
- The endpoint of the titration is the point of maximum inflection on the titration curve.

### c. Calculation

The amine value, expressed in mg KOH/g of sample, is calculated using the following formula:

$$\text{Amine Value} = (V \times c \times 56.1) / m$$

Where:

- $V$  = volume of perchloric acid solution used at the endpoint (mL)
- $c$  = concentration of the perchloric acid solution (mol/L)
- 56.1 = molecular weight of KOH ( g/mol )
- $m$  = mass of the sample (g)

## Data Presentation

Table 1: Quantitative Data for POEA Analysis by LC-MS/MS

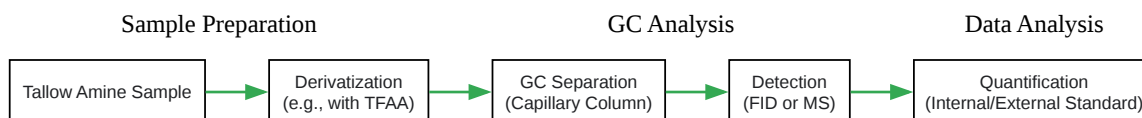
Parameter	Value	Matrix	Reference
Limits of Detection (LODs)	0.01–2.57 µg/kg	Citrus	[1][6]
Limits of Quantification (LOQs)	0.03–8.58 µg/kg	Citrus	[1][6]
Average Recoveries	71.9% to 112%	Citrus	[1]
Relative Standard Deviations (RSDs)	< 16.6%	Citrus	[1]
Limits of Quantification (LLOQ)	0.35 to 10.8 ng/mL	Human Plasma	[2][4][5]
Limit of Quantification (LOQ)	0.5 ng/mL	Water	[3]
Limit of Quantification (LOQ)	2.5 ng/g	Sediment	[3]

## Visualizations



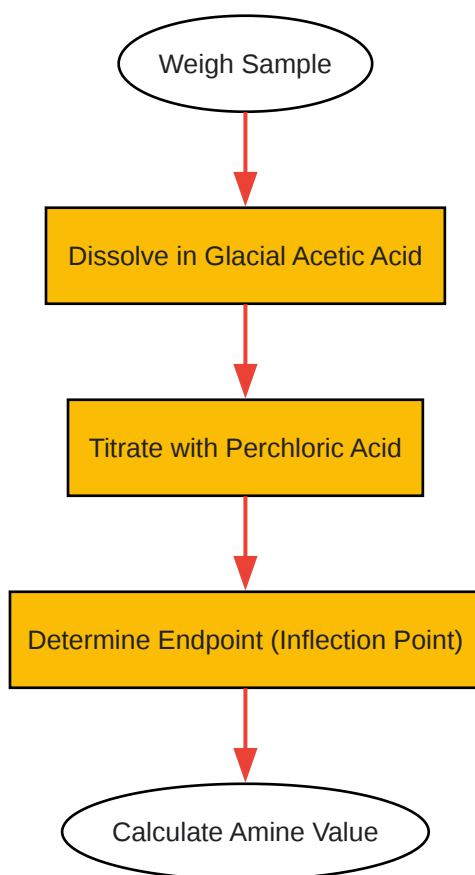
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Caption: Workflow for POEA quantification by LC-MS/MS.



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Caption: Workflow for primary alkyl amine quantification by GC.



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Caption: Protocol for determining total amine value by titration.

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